

Technical Guide: 4-Amino-3-methylbenzamide

(CAS No. 106037-36-9)

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Compound of Interest

Compound Name: 4-Amino-3-methylbenzamide

Cat. No.: B020878

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Amino-3-methylbenzamide**, a chemical compound with significant potential in medicinal chemistry. This document details its chemical identity, physicochemical properties, synthesis, and known biological activities, with a focus on its emerging role as a scaffold for the development of novel therapeutic agents.

Chemical Identity and Properties

CAS Number: 106037-36-9[1]

4-Amino-3-methylbenzamide is a substituted benzamide with the molecular formula C₈H₁₀N₂O. Its chemical structure features a primary amine group and a methyl group attached to the benzene ring, ortho and meta to the carboxamide group, respectively.

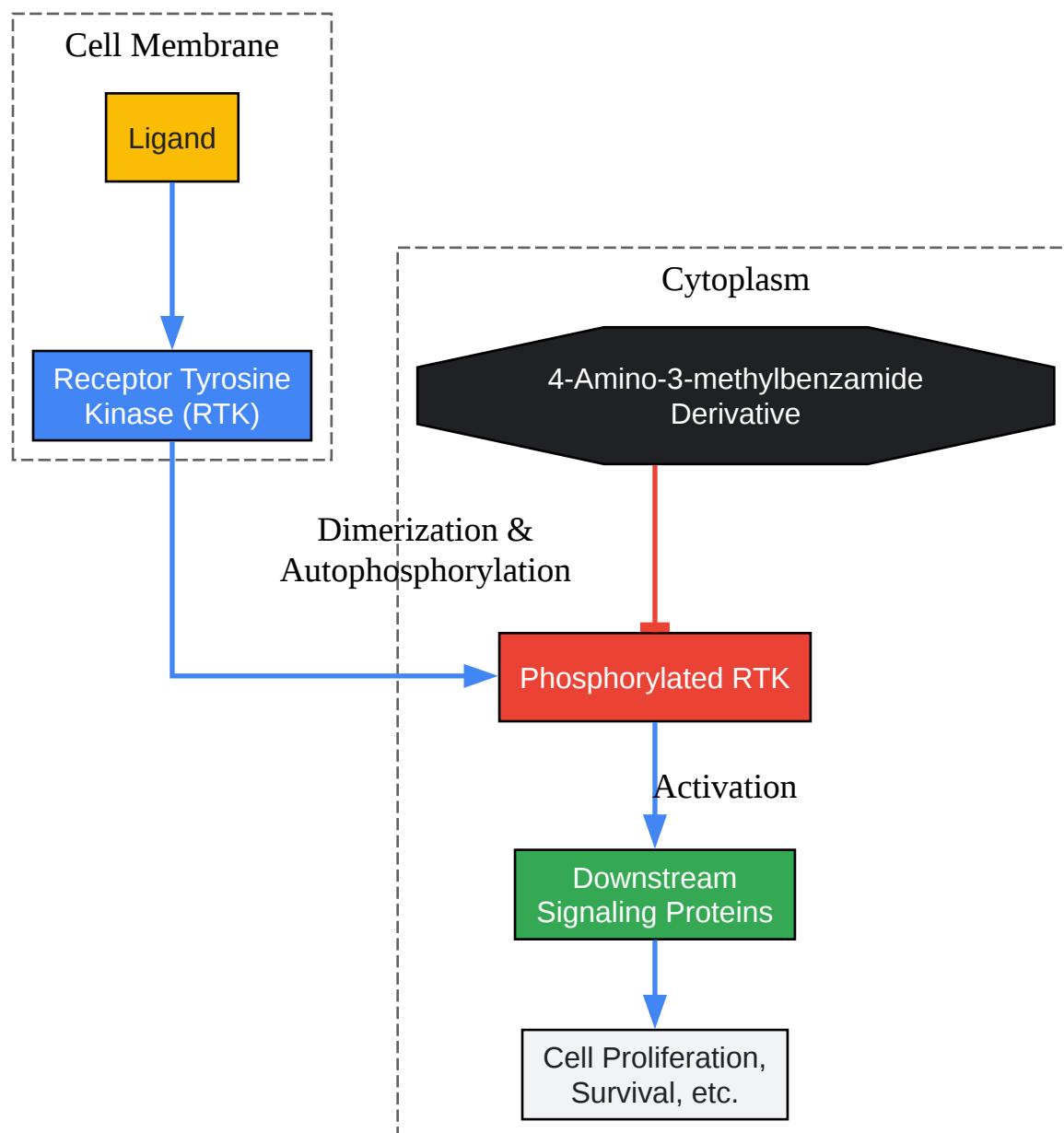
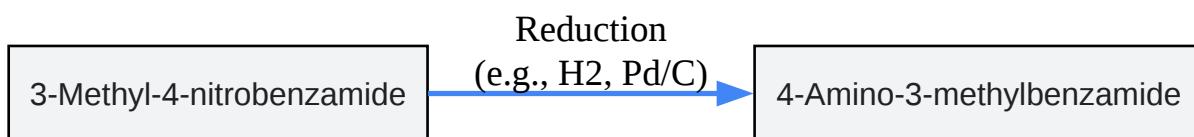
Table 1: Physicochemical Properties of **4-Amino-3-methylbenzamide**

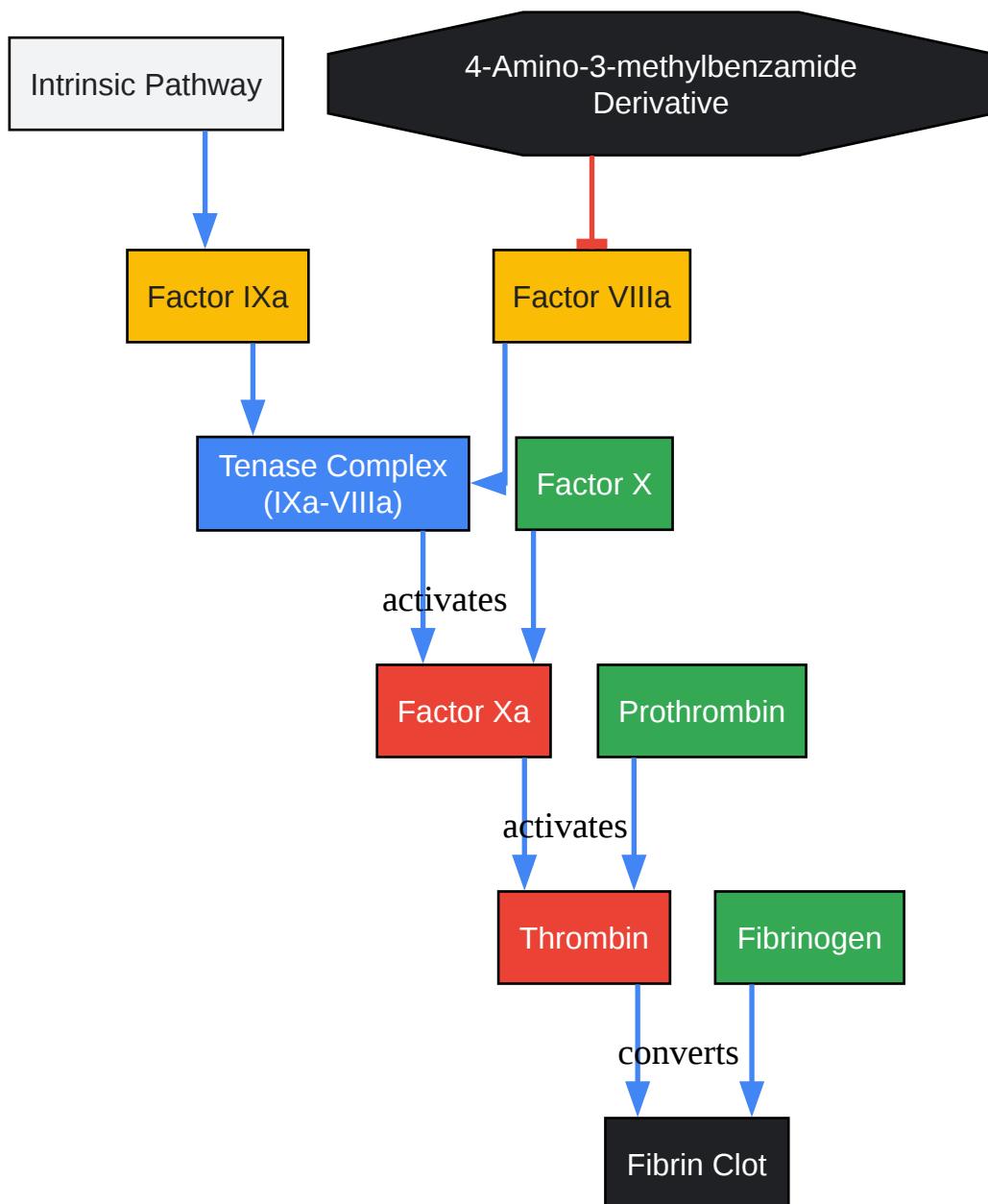
| Property | Value | Source |
|-------------------|---|---------------------|
| Molecular Formula | C ₈ H ₁₀ N ₂ O | [1] |
| Molecular Weight | 150.18 g/mol | [1] |
| IUPAC Name | 4-amino-3-methylbenzamide | PubChem |
| Synonyms | Benzamide, 4-amino-3-methyl- | [1] |
| Appearance | Solid (predicted) | |
| Solubility | Data not available | |
| Melting Point | Data not available | |
| Boiling Point | Data not available | |

Synthesis

While a specific, detailed experimental protocol for the synthesis of **4-Amino-3-methylbenzamide** is not readily available in the reviewed literature, the synthesis of structurally similar compounds provides a likely pathway. A plausible synthetic route would involve the reduction of a nitro group to an amine. For instance, the synthesis of 4-Amino-3-methylbenzoic acid, a related precursor, has been achieved by the catalytic hydrogenation of 3-Methyl-4-nitrobenzoic acid using palladium on activated charcoal.

A generalized workflow for such a synthesis is depicted below:





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References

- 1. benchchem.com [benchchem.com]
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